

# Ethylene glycol diacetate proper disposal procedures

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## Compound of Interest

Compound Name: Ethylene glycol diacetate

Cat. No.: B7770166

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Proper disposal of **ethylene glycol diacetate** is critical for ensuring laboratory safety and environmental protection. As a combustible liquid that can be harmful to aquatic organisms, it requires a structured disposal plan that adheres to hazardous waste regulations.<sup>[1][2]</sup> This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to manage and dispose of **ethylene glycol diacetate** waste safely and in compliance with regulations.

## Immediate Safety and Handling Protocols

Before handling **ethylene glycol diacetate**, it is essential to be aware of its properties and the necessary safety precautions. The substance is a combustible liquid and should be kept away from heat, sparks, open flames, and hot surfaces.<sup>[1][3]</sup>

Personal Protective Equipment (PPE): Proper PPE is mandatory to prevent skin and eye contact. This includes:

- Eye/Face Protection: Wear tightly sealing safety goggles.<sup>[4]</sup>
- Skin Protection: Use impervious gloves (such as nitrile or natural rubber), a chemical-resistant apron, and antistatic boots.<sup>[1][5]</sup>
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator.<sup>[4]</sup>

### Handling and Storage:

- Handle the chemical in a well-ventilated area.[\[4\]](#)
- Store containers in a dry, cool, and well-ventilated place, keeping them tightly closed.[\[5\]](#)
- Avoid contact with incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[1\]](#)[\[5\]](#)
- All equipment used when handling the product must be grounded to prevent static discharge.[\[2\]](#)

## Ethylene Glycol Diacetate Properties and Safety Data

For quick reference, the following table summarizes key quantitative data for **ethylene glycol diacetate**.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub>	<a href="#">[5]</a>
CAS Number	111-55-7	<a href="#">[1]</a>
Physical State	Colorless Liquid	<a href="#">[4]</a>
Boiling Point	186-187 °C (367-369 °F)	<a href="#">[4]</a>
Flash Point	88 °C (191 °F)	<a href="#">[4]</a>
Lower/Upper Explosion Limit	1.6% / 8.4% (by volume)	<a href="#">[4]</a>
Oral Toxicity (LD50 Rat)	6.86 g/kg	<a href="#">[4]</a>
Aquatic Toxicity (LC50)	90 ppm / 96 hr (Bluegill Sunfish)	<a href="#">[4]</a>

## Spill Response Protocol

In the event of a spill, immediate and proper cleanup is crucial to prevent exposure and environmental contamination.

- **Eliminate Ignition Sources:** Immediately remove all sources of ignition, such as sparks, open flames, and hot surfaces, from the area.[\[2\]](#)
- **Ensure Ventilation:** Make sure the area is well-ventilated.[\[1\]](#)
- **Contain the Spill:** Prevent further leakage or spillage if it is safe to do so.[\[4\]](#) Do not allow the chemical to enter surface water or the sanitary sewer system.[\[1\]](#)[\[3\]](#)
- **Absorb the Spill:** Use an inert material (e.g., dry sand or earth) to absorb the spill. Sweep or shovel the absorbed material into a suitable, labeled container for disposal.[\[1\]](#)[\[3\]](#)
- **Dispose of Cleanup Materials:** All materials used for cleanup, including absorbent materials and contaminated PPE, must be treated as hazardous waste and disposed of accordingly.[\[6\]](#)

## Step-by-Step Disposal Procedure

**Ethylene glycol diacetate** must be disposed of as hazardous waste.[\[1\]](#) Disposal through sewer systems or as regular trash is prohibited.[\[3\]](#)[\[7\]](#) The following procedure outlines the required steps, adhering to regulations like the Resource Conservation and Recovery Act (RCRA) in the United States.[\[8\]](#)[\[9\]](#)

**Step 1: Waste Identification and Classification** The first step is to identify the material as a hazardous waste.[\[10\]](#) Any unused **ethylene glycol diacetate** that is no longer needed, or any material contaminated with it (e.g., from a spill), is considered waste.[\[6\]](#) Due to its combustible nature and potential environmental hazards, it must be managed as hazardous waste.[\[1\]](#)[\[11\]](#)

**Step 2: Waste Accumulation and Segregation**

- **Use Compatible Containers:** Collect **ethylene glycol diacetate** waste in a container that is chemically compatible, in good condition, and has a secure, leak-proof closure.[\[7\]](#)[\[12\]](#) Plastic containers are often preferred.[\[12\]](#)
- **Proper Labeling:** As soon as waste accumulation begins, label the container clearly. The label must include the words "Hazardous Waste" and a detailed description of the contents.

[\[12\]](#)[\[13\]](#)

- Segregation: Store the waste container separately from incompatible materials.[\[7\]](#)
- Satellite Accumulation: Store the waste in a designated Satellite Accumulation Area at or near the point of generation.[\[12\]](#) Keep the container closed at all times except when adding waste.[\[6\]](#)

### Step 3: Arrange for Disposal

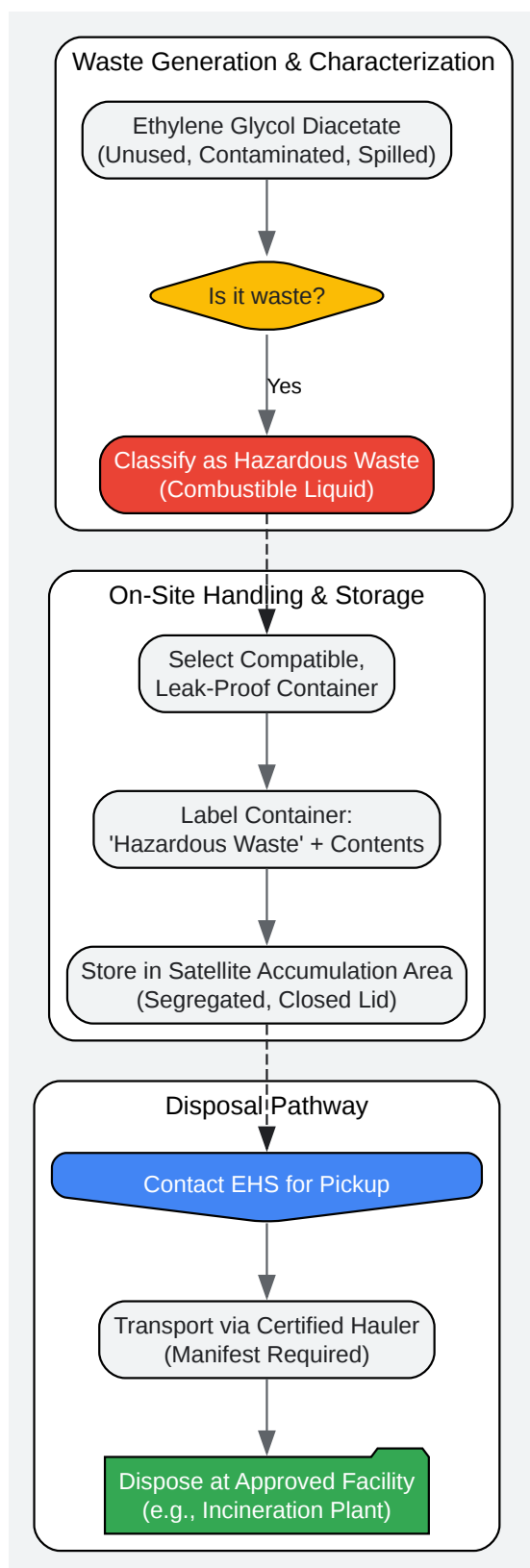
- Contact EHRS/EHS: Contact your institution's Environmental Health and Safety (EHRS or EHS) office to schedule a pickup for the hazardous waste.[\[12\]](#)
- Approved Disposal Facility: The waste must be disposed of at an approved waste disposal plant, which typically involves industrial incineration.[\[1\]](#)[\[3\]](#) Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)
- Manifesting: For transport off-site, a hazardous waste manifest is required to track the waste from the generation point to its final disposal facility.[\[10\]](#)

Step 4: Empty Container Disposal Empty containers that held **ethylene glycol diacetate** must be managed properly.

- Triple Rinsing: An empty container that held an acutely hazardous waste must be triple-rinsed with a suitable solvent (like water) before it can be disposed of as regular trash.[\[6\]](#)
- Deface Labels: All chemical labels must be defaced or removed from the empty, rinsed container.[\[6\]](#)
- Final Disposal: The cap should be removed, and the container can then be disposed of as regular trash.[\[6\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **ethylene glycol diacetate** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **ethylene glycol diacetate** waste.

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